

Application Notes and Protocols for AZ'6421 in MCF-7 Cell Lines

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Compound of Interest

Compound Name: AZ'6421

Cat. No.: B12404453

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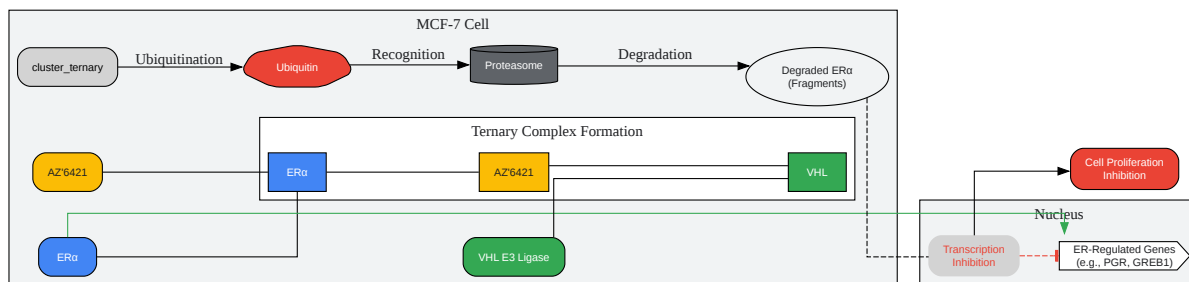
Introduction

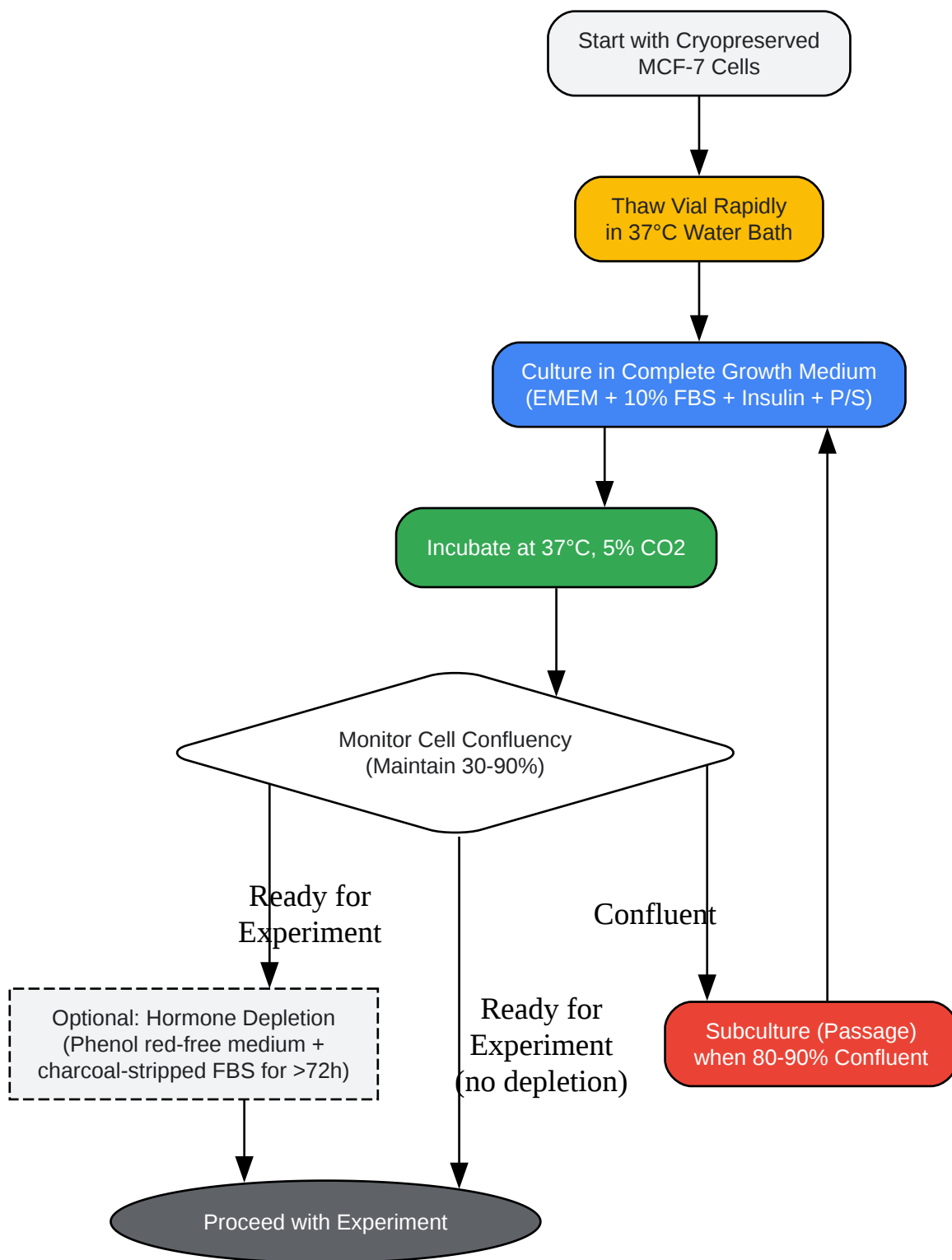
AZ'6421 is a potent and selective Proteolysis Targeting Chimera (PROTAC) designed to target and degrade Estrogen Receptor Alpha (ER α).^[1] As a bifunctional molecule, **AZ'6421** recruits the von Hippel-Lindau (VHL) E3 ubiquitin ligase to ER α , leading to its ubiquitination and subsequent degradation by the proteasome.^{[2][3]} This mechanism of action makes **AZ'6421** a valuable tool for studying the consequences of ER α loss in ER-positive breast cancer models, such as the MCF-7 cell line, and a potential therapeutic agent for ER-dependent malignancies.^{[1][2]} These application notes provide detailed protocols for the use of **AZ'6421** in MCF-7 cells, covering key experiments to assess its efficacy and mechanism of action.

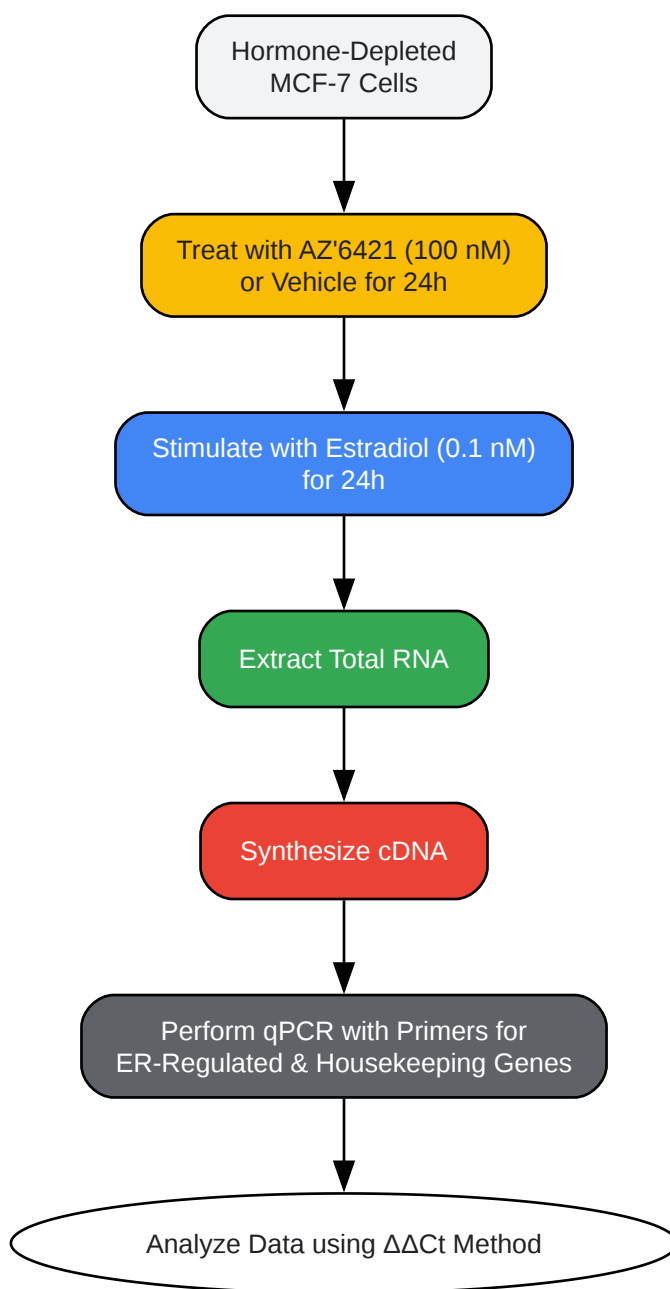
Mechanism of Action: ER α Degradation via PROTAC Pathway

AZ'6421 functions by forming a ternary complex between ER α and the VHL E3 ligase. This proximity induces the ubiquitination of ER α , marking it for degradation by the 26S proteasome.

The degradation of ER α leads to the downregulation of ER-regulated gene transcription and subsequent inhibition of cell proliferation in ER α -dependent cancer cells.[\[2\]](#)[\[3\]](#)







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References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. Metabolism-driven in vitro/in vivo disconnect of an oral ERα VHL-PROTAC - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/36111111/)
- [3. - Ask this paper | Bohrium \[bohrium.com\]](https://www.bohrium.com)
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